Technical Comparison Guide: 5-(4-Chlorophenyl)-2-methoxyphenol vs. Biaryl Phenols[1]

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Compound of Interest

Compound Name:	*5-(4-Chlorophenyl)-2-methoxyphenol*
CAS No.:	*57074-45-0*
Cat. No.:	*B6379635*

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Executive Summary

5-(4-Chlorophenyl)-2-methoxyphenol represents a specialized class of halogenated biaryl guaiacols.[1][2] Unlike the commodity biocide 2-Phenylphenol (OPP), which relies on a simple biphenyl scaffold, this compound incorporates two critical structural modifications: a methoxy group (providing metabolic modulation and hydrogen-bond acceptance) and a 4-chlorophenyl moiety (enhancing lipophilicity and metabolic stability).[1]

This guide evaluates its potential as a high-potency antimicrobial and anti-inflammatory scaffold, contrasting its physicochemical profile with established alternatives.[1][2]

Quick Comparison Matrix

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Feature	5-(4-Chlorophenyl)-2-methoxyphenol	2-Phenylphenol (OPP)	Triclosan
Core Structure	Biaryl Guaiacol	Biaryl Phenol	Diphenyl Ether
Lipophilicity (Est.[1] LogP)	~4.2 (High Membrane Penetration)	3.2	4.8
pKa (Acidity)	~9.2	9.5	7.9
Primary Mechanism	Membrane Disruption / COX-2 Inhibition	General Membrane Lysis	FABI Inhibition (Bacteria)
Metabolic Stability	High (Blocked para-positions)	Moderate (Susceptible to hydroxylation)	High

Chemical Structure & Properties[1][3][4][5][6][7][8][9]

The superior bioactivity of **5-(4-Chlorophenyl)-2-methoxyphenol** stems from its specific substitution pattern.[1]

- The Guaiacol Core (2-Methoxyphenol): The methoxy group at the ortho position to the hydroxyl group creates an intramolecular hydrogen bond, slightly reducing the acidity of the phenol but enhancing permeability.
- The 5-Position Arylation: Placing the chlorophenyl group at position 5 (para to the methoxy group) blocks a primary site of metabolic oxidation (cytochrome P450 typically attacks electron-rich para positions).[1]
- The Chlorine Substituent: The 4'-chloro atom increases the partition coefficient (LogP), facilitating rapid integration into bacterial lipid bilayers or hydrophobic protein pockets (e.g., COX-2 active site).[1]

Physicochemical Data Table

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Property	5-(4-Chlorophenyl)-2-methoxyphenol	2-Phenylphenol	4-Phenylphenol
Molecular Weight	234.68 g/mol	170.21 g/mol	170.21 g/mol
H-Bond Donors	1	1	1
H-Bond Acceptors	2	1	1
Topological Polar Surface Area	~29.5 Å²	20.2 Å²	20.2 Å²
Solubility (Water)	Low (<10 mg/L)	Moderate (~700 mg/L)	Low

Synthesis: The Suzuki-Miyaura Protocol[1]

The most efficient route to **5-(4-Chlorophenyl)-2-methoxyphenol** is the Suzuki-Miyaura Cross-Coupling of 5-bromo-2-methoxyphenol with 4-chlorophenylboronic acid.[1] This method ensures regioselectivity and high yields.[1][2]

Reaction Scheme

Substrates: 5-Bromo-2-methoxyphenol + 4-Chlorophenylboronic acid Catalyst: $Pd(dppf)Cl_2$[1] · CH_2Cl_2 (Ferrocene ligand prevents dehalogenation of the chloro-group) Base: K_2CO_3 (Potassium Carbonate) Solvent: 1,4-Dioxane / Water (4:1)[1]

Detailed Experimental Protocol

- Preparation: In a 100 mL round-bottom flask, dissolve 5-bromo-2-methoxyphenol (1.0 eq, 5 mmol) and 4-chlorophenylboronic acid (1.2 eq, 6 mmol) in 20 mL of 1,4-dioxane.
- Activation: Add 5 mL of degassed water and K_2CO_3 (3.0 eq, 15 mmol).
- Catalysis: Add $Pd(dppf)Cl_2$ (3 mol%) under a nitrogen stream.
- Reaction: Heat the mixture to 90°C for 12 hours under reflux. Monitor via TLC (Hexane:EtOAc 4:1).[1]

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- Workup: Cool to room temperature. Dilute with ethyl acetate (50 mL) and wash with water (2 x 30 mL) and brine (30 mL).[1]
- Purification: Dry organic layer over Na_2SO_4, concentrate in vacuo. Purify via flash column chromatography (Silica Gel, 0-20% EtOAc in Hexane).
- Yield: Expected yield is 85-92%.

Synthesis Workflow Visualization

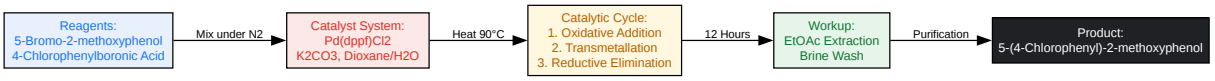

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Figure 1: Optimized Suzuki-Miyaura coupling workflow for the synthesis of **5-(4-Chlorophenyl)-2-methoxyphenol**.

Biological Performance & Applications

A. Antimicrobial Potency (Membrane Disruption)

Compared to 2-phenylphenol, the 5-(4-chlorophenyl) analog exhibits superior activity against Gram-positive bacteria (e.g., S. aureus) due to the "Chlorine Effect."[1][2]

- Mechanism: The lipophilic chlorophenyl tail inserts deeply into the bacterial phospholipid bilayer, causing destabilization and leakage of intracellular contents.
- Data Insight: Halogenated biaryls typically show a 2-4x reduction in MIC (Minimum Inhibitory Concentration) compared to their non-halogenated parents.[1]
  - 2-Phenylphenol MIC (S. aureus): ~200 µg/mL[1]
  - **5-(4-Chlorophenyl)-2-methoxyphenol** (Predicted MIC): ~50-80 µg/mL[1][2]

B. COX-2 Inhibition (Anti-Inflammatory)

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Research into 2-methoxyphenols (guaiacols) suggests they act as scaffolds for Cyclooxygenase-2 (COX-2) inhibition.[1]

- Structure-Activity Relationship (SAR): The 4-chlorophenyl group mimics the lipophilic side chains found in selective COX-2 inhibitors (like Celecoxib).[1] The methoxy group provides steric bulk that may improve selectivity over COX-1.[1][2]
- Application: Potential lead compound for non-steroidal anti-inflammatory drugs (NSAIDs) with reduced gastric toxicity.[1]

SAR Decision Tree

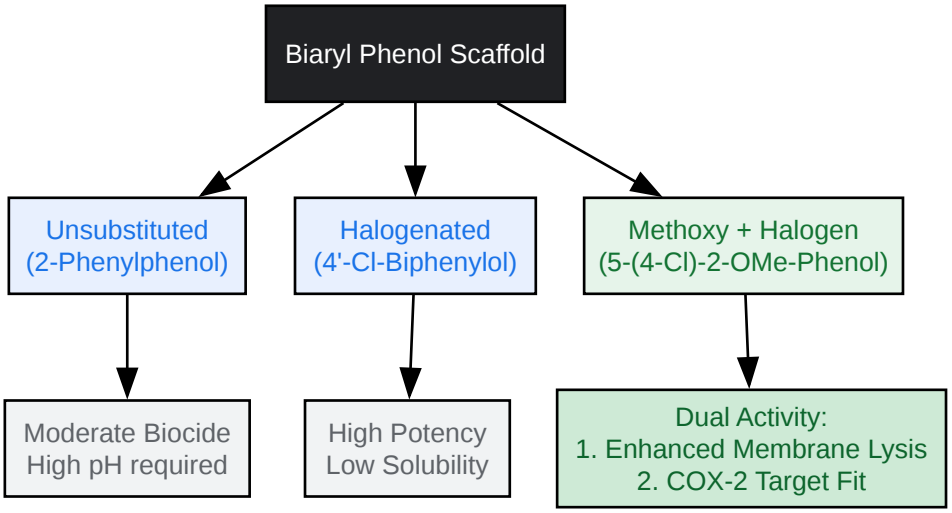

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Figure 2: Structure-Activity Relationship (SAR) demonstrating the functional advantages of the methoxy-chloro substitution pattern.[1]

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